

Spectroscopic Validation of Cholesteryl Oleyl Carbonate Synthesis: A Comparative Guide

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Compound of Interest

Compound Name: *Cholesteryl oleyl carbonate*

CAS No.: *17110-51-9*

Cat. No.: *B092303*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of spectroscopic methods for the validation of synthesized **cholesteryl oleyl carbonate**. It includes detailed experimental protocols, quantitative data summaries, and a comparison with alternative synthesis and validation techniques to support researchers in the characterization of this and similar cholesteryl esters.

Introduction

Cholesteryl oleyl carbonate is a cholesterol derivative with significant applications in the formulation of liquid crystals and as a component in cosmetic and drug delivery systems.[1] The successful synthesis of this compound requires rigorous validation to confirm its molecular structure and purity. This guide focuses on the application of key spectroscopic techniques—Nuclear Magnetic Resonance (NMR), Fourier-Transform Infrared (FT-IR) Spectroscopy, and Mass Spectrometry (MS)—for this purpose.

Primary Validation Method: Spectroscopic Analysis

The combination of NMR, FT-IR, and MS provides a powerful toolkit for the unambiguous structural elucidation of **cholesteryl oleyl carbonate**. Each technique offers complementary information about the molecule's atomic connectivity, functional groups, and overall mass.

Data Presentation: Spectroscopic Signatures of Cholesteryl Oleyl Carbonate

The following tables summarize the expected quantitative data from the spectroscopic analysis of **cholesteryl oleyl carbonate**.

Table 1: ¹H NMR Spectral Data (400 MHz, CDCl₃)

Chemical Shift (ppm)	Multiplicity	Assignment
5.39	m	C6-H (vinylic)
5.34	m	C9'-H & C10'-H (oleyl vinylic)
4.47	m	C3-H (cholesteryl)
4.11	t	-O-CH ₂ - (oleyl)
2.41	m	Allylic protons
2.01	m	Allylic protons
0.68 - 1.95	m	Steroid and oleyl alkyl protons
1.01	s	C19-H ₃
0.91	d	C21-H ₃
0.86	d	C26-H ₃ & C27-H ₃
0.68	s	C18-H ₃

Table 2: ¹³C NMR Spectral Data

Chemical Shift (ppm)	Assignment
154.2	Carbonyl Carbon (O-C=O)
139.6	C5 (vinylic)
129.9	C9' & C10' (oleyl vinylic)
122.8	C6 (vinylic)
78.7	C3 (cholesteryl)
68.1	-O-CH ₂ - (oleyl)
11.8 - 56.7	Other steroid and oleyl carbons

Table 3: FT-IR Spectral Data

Wavenumber (cm ⁻¹)	Vibrational Mode	Functional Group
~3005	C-H stretch	Vinylic C-H
2935 - 2850	C-H stretch	Aliphatic C-H
~1740	C=O stretch	Carbonate
~1650	C=C stretch	Alkene
1260 - 1240	C-O stretch	Carbonate (asymmetric)
1050 - 1000	C-O stretch	Carbonate (symmetric)

Table 4: Mass Spectrometry Data (Electron Ionization)

m/z	Proposed Fragment
680.6	[M] ⁺ (Molecular Ion)
368.4	[Cholesteryl moiety - H] ⁺
255.2	[Oleyl moiety] ⁺
Various	Fragmentation of steroid rings and oleyl chain

Experimental Protocols

Detailed methodologies for the synthesis and spectroscopic validation of **cholesteryl oleyl carbonate** are provided below.

Synthesis of Cholesteryl Oleyl Carbonate

This protocol is based on the reaction of cholesteryl chloroformate with oleyl alcohol.^[2]

Materials:

- Cholesteryl chloroformate
- Oleyl alcohol
- Anhydrous pyridine
- Anhydrous benzene
- Nitrogen gas
- Ice bath
- Standard glassware for organic synthesis

Procedure:

- In a round-bottom flask under a nitrogen atmosphere, dissolve cholesteryl chloroformate (1.0 molar equivalent) in anhydrous benzene.
- Cool the solution to 0°C using an ice bath.
- Slowly add a solution of oleyl alcohol (1.2 molar equivalents) and anhydrous pyridine (1.5 molar equivalents) in anhydrous benzene to the flask with stirring.
- Allow the reaction mixture to stir at 0°C for 1 hour and then warm to room temperature, continuing to stir for 24 hours.
- Monitor the reaction progress using Thin Layer Chromatography (TLC).

- Upon completion, filter the reaction mixture to remove pyridinium hydrochloride.
- Wash the filtrate with dilute HCl, saturated sodium bicarbonate solution, and brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to obtain the crude product.
- Purify the crude product by column chromatography on silica gel.

Spectroscopic Validation Protocols

1. Nuclear Magnetic Resonance (NMR) Spectroscopy

- **Sample Preparation:** Dissolve 5-10 mg of the purified **cholesteryl oleyl carbonate** in approximately 0.6-0.7 mL of deuterated chloroform (CDCl_3). Transfer the solution to an NMR tube.
- **Instrumentation:** A 400 MHz (or higher) NMR spectrometer.
- **^1H NMR Acquisition:** Acquire the spectrum with a sufficient number of scans to obtain a good signal-to-noise ratio.
- **^{13}C NMR Acquisition:** Acquire the spectrum using a proton-decoupled pulse sequence. A larger sample amount (20-50 mg) and a longer acquisition time may be necessary.
- **Data Analysis:** Process the spectra using appropriate software. Calibrate the chemical shifts using the residual solvent peak (CHCl_3 at 7.26 ppm for ^1H and 77.16 ppm for ^{13}C). Integrate the peaks in the ^1H NMR spectrum and assign the signals based on their chemical shifts, multiplicities, and integration values. Assign the signals in the ^{13}C NMR spectrum based on their chemical shifts and comparison with known data.

2. Fourier-Transform Infrared (FT-IR) Spectroscopy

- **Sample Preparation:** Place a small amount of the purified product directly onto the ATR crystal of the FT-IR spectrometer. Alternatively, dissolve the sample in a volatile solvent like chloroform, cast a thin film on a salt plate (e.g., NaCl), and allow the solvent to evaporate.
- **Instrumentation:** An FT-IR spectrometer with an ATR accessory or transmission capabilities.

- Acquisition: Record the spectrum typically in the range of 4000-400 cm^{-1} .
- Data Analysis: Identify the characteristic absorption bands for the functional groups present in **cholesteryl oleyl carbonate**, such as the C=O stretch of the carbonate, the C-O stretches, and the C-H stretches of the aliphatic and vinylic groups.

3. Mass Spectrometry (MS)

- Sample Preparation: Dissolve a small amount of the purified product in a suitable solvent (e.g., chloroform or methanol) at a low concentration (e.g., 1 mg/mL).
- Instrumentation: A mass spectrometer equipped with an electron ionization (EI) or electrospray ionization (ESI) source.
- Acquisition: Introduce the sample into the mass spectrometer. For EI, a direct insertion probe may be used. For ESI, the sample can be infused directly or via liquid chromatography. Acquire the mass spectrum over an appropriate m/z range.
- Data Analysis: Identify the molecular ion peak $[M]^+$. Analyze the fragmentation pattern to confirm the presence of the cholesteryl and oleyl moieties.

Alternative Synthesis and Validation Methods: A Comparison

While the described methods are standard, several alternatives exist for both the synthesis and validation of cholesteryl esters.

Alternative Synthesis Methods

Table 5: Comparison of Synthesis Methods for Cholesteryl Esters

Method	Reagents	Advantages	Disadvantages
Standard Carbonate Synthesis	Cholesteryl chloroformate, Oleyl alcohol, Pyridine	Well-established, good yields.	Use of hazardous chloroformates.
Enzymatic Synthesis	Cholesterol, Oleic acid, Lipase	Mild reaction conditions, high selectivity.[3]	Can be slower, enzyme cost and stability.
Cross-Coupling	Cholesterol, Aroyl chloride, Palladium catalyst	Versatile for a range of esters.[4]	Requires a metal catalyst, potentially higher cost.
DCC Coupling	Cholesterol, Carboxylic acid, DCC, DMAP	Good for ester formation, mild conditions.	DCC is an allergen, formation of DCU byproduct.

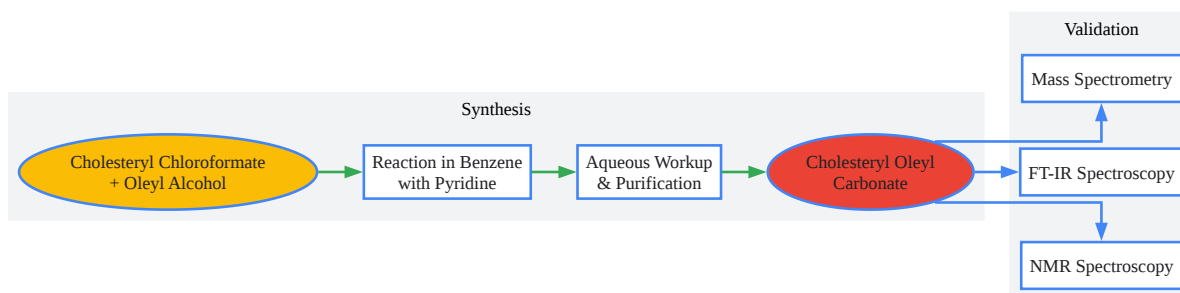
Alternative Validation Methods

Table 6: Comparison of Validation Methods for Cholesteryl Esters

Method	Principle	Advantages	Disadvantages
Spectroscopy (NMR, FT-IR, MS)	Interaction of molecules with electromagnetic radiation or ionization.	Provides detailed structural information.	Can be expensive, requires specialized equipment.
High-Performance Liquid Chromatography (HPLC)	Separation based on polarity.	Excellent for purity assessment and quantification.[4]	Does not provide detailed structural information on its own.
Gas Chromatography-Mass Spectrometry (GC-MS)	Separation based on volatility followed by mass analysis.	High sensitivity and separation efficiency for volatile compounds.[5]	Requires derivatization for non-volatile compounds like cholesterol.[6]

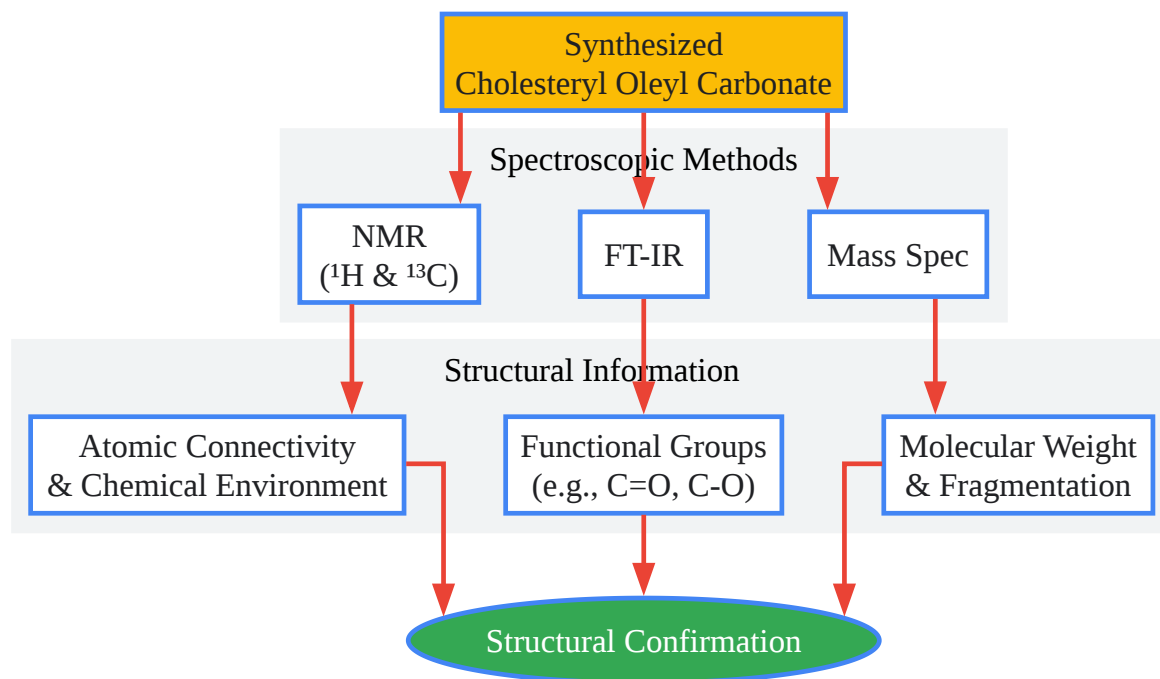
Workflow and Pathway Visualizations

The following diagrams illustrate the experimental and logical workflows described in this guide.



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Caption: Workflow for the synthesis and spectroscopic validation of **cholesteryl oleyl carbonate**.



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Caption: Logical relationship between spectroscopic methods and the structural information obtained.

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